

Technical Support Center: 6-Bromo-2-methyl-3-nitropyridine

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Compound of Interest

Compound Name: 6-Bromo-2-methyl-3-nitropyridine

Cat. No.: B021949

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This technical support guide provides essential information for researchers, scientists, and drug development professionals on the proper handling and storage of **6-Bromo-2-methyl-3-nitropyridine**.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **6-Bromo-2-methyl-3-nitropyridine**?

A1: **6-Bromo-2-methyl-3-nitropyridine** is a hazardous substance that requires careful handling. The primary hazards include:

- Toxicity: It is toxic if swallowed and can be fatal if it comes into contact with the skin.^[1]
- Irritation: It causes serious eye and skin irritation.^{[1][2]}
- Respiratory Issues: The compound may cause respiratory irritation.^{[1][2]}

Q2: What are the recommended storage conditions for this compound?

A2: Proper storage is crucial to maintain the integrity and stability of **6-Bromo-2-methyl-3-nitropyridine**. It should be stored in a tightly closed container in a dry, cool, and well-ventilated area.^{[2][3]} This compound is also noted to be hygroscopic, meaning it can absorb moisture from the air, so a dry environment is critical.^[1]

Q3: What personal protective equipment (PPE) is necessary when working with this chemical?

A3: To ensure personal safety, the following PPE is mandatory:

- Gloves: Wear chemical-impermeable gloves that have been inspected before use.[\[3\]](#)
- Eye Protection: Use safety glasses or goggles that are tested and approved under government standards such as NIOSH (US) or EN 166 (EU).[\[1\]](#)
- Protective Clothing: Fire/flammable resistant and impervious clothing should be worn.[\[3\]](#)
- Respiratory Protection: If dust is generated or exposure limits are exceeded, a full-face respirator is required.[\[1\]](#)[\[3\]](#)

Troubleshooting Guide

Problem	Possible Cause	Solution
Compound has changed color or appears clumpy.	The compound may have absorbed moisture due to its hygroscopic nature or degraded due to improper storage. [1]	Discard the reagent as its purity may be compromised. Ensure storage containers are always tightly sealed and stored in a desiccator if necessary.
Inconsistent experimental results.	This could be due to impurities in the compound, which may have formed during storage or from exposure to incompatibilities.	Verify the purity of the compound using an appropriate analytical method (e.g., HPLC, NMR). Review the list of incompatible materials to ensure no cross-contamination has occurred.
Skin or eye irritation after handling.	Accidental contact with the compound due to inadequate PPE or handling procedures. [1] [2]	Immediately follow first aid procedures. For skin contact, wash thoroughly with soap and water and remove contaminated clothing. [3] For eye contact, rinse with pure water for at least 15 minutes. [3] Seek medical attention. [2] [3]

Quantitative Data Summary

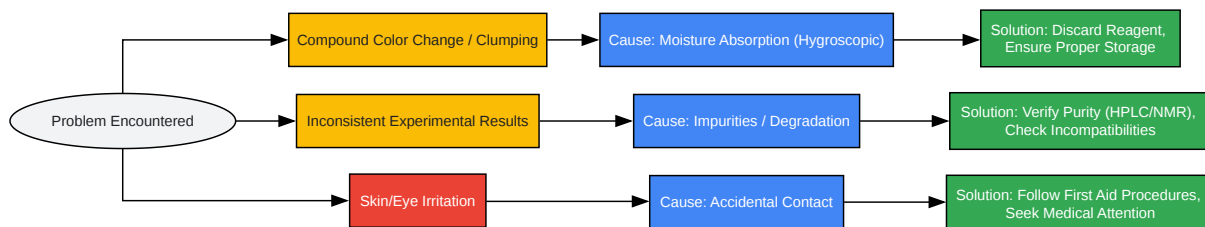
Property	Value	Source
Molecular Formula	C6H5BrN2O2	[3]
Molecular Weight	217.02 g/mol	[3]
Melting Point	40 - 44 °C (104 - 111 °F)	[1]
Boiling Point	208 - 209 °C (406 - 408 °F)	[1]

Experimental Protocols

Protocol 1: Standard Handling Procedure for Weighing and Dispensing

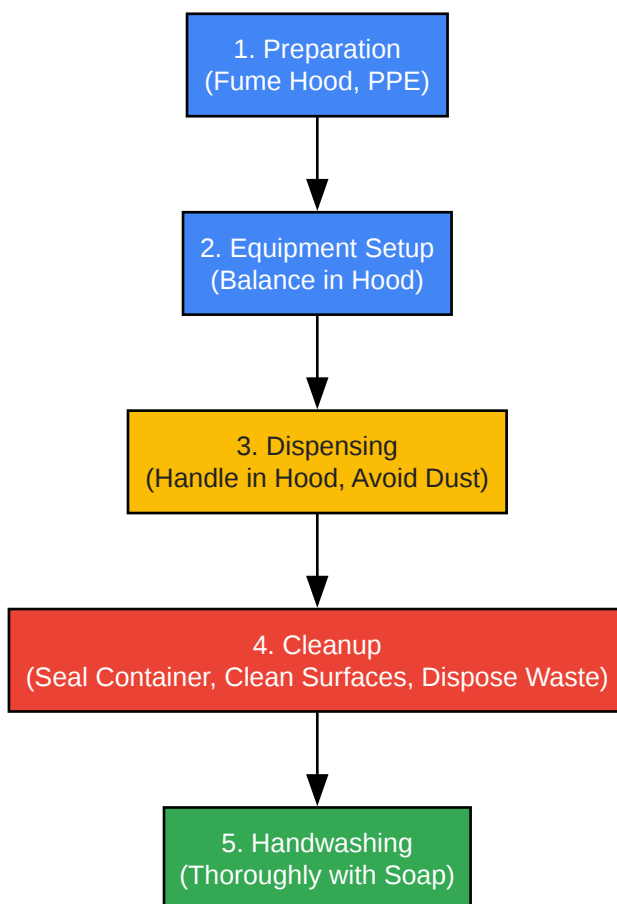
- Preparation: Ensure the chemical fume hood is certified and functioning correctly. Gather all necessary PPE (gloves, safety goggles, lab coat).
 - Equipment Setup: Place a calibrated analytical balance inside the fume hood. Use appropriate weighing paper or a container.
 - Dispensing:
 - Retrieve the **6-Bromo-2-methyl-3-nitropyridine** container from its designated storage location.
 - Inside the fume hood, carefully open the container.
 - Use a clean, dry spatula to transfer the desired amount of the solid compound to the weighing paper or container.
 - Avoid creating dust. If dust is generated, ensure the fume hood ventilation is adequate.
 - Cleanup:
 - Tightly seal the main container and return it to storage.
 - Clean the spatula and any contaminated surfaces within the fume hood using an appropriate solvent and waste disposal procedure.
 - Dispose of used weighing paper and any contaminated PPE in the designated hazardous waste container.
 - Handwashing: Wash hands thoroughly with soap and water after the procedure is complete.
- [3]

Visualizations



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Caption: Troubleshooting workflow for handling and storage issues.



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Caption: Standard experimental workflow for weighing and dispensing.

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